

Ethoxy(propyl)amine hydrochloride solubility data

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Compound of Interest

Compound Name: *Ethoxy(propyl)amine
hydrochloride*

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Caption: Mechanistic drivers of **ethoxy(propyl)amine hydrochloride** solvation across various solvent polarities.

Quantitative Solubility Data

Based on the thermodynamic principles outlined above and the behavior of closely related O-alkylhydroxylamine hydrochlorides[1][2], the following table summarizes the solubility profile of **ethoxy(propyl)amine hydrochloride**.

Table 1: Thermodynamic Solubility Profile at 25.0 °C

Solvent	Dielectric Constant ()	Estimated Solubility (mg/mL)	Primary Solvation Mechanism
Water	80.1	> 100 (Freely Soluble)	Ion-dipole dissociation; extensive H-bonding.
Methanol	33.0	50 - 100 (Soluble)	H-bonding; moderate dipole interactions.
Ethanol	24.3	20 - 50 (Soluble)	H-bonding; lipophilic interaction with alkyl chains.
Dimethylformamide (DMF)	36.7	10 - 20 (Sparingly Soluble)	Polar aprotic solvation of the shielded cation.
Dichloromethane (DCM)	8.9	< 1 (Slightly Soluble)	Limited ion-pair dissociation; relies on alkyl chains.
Hexane	1.9	< 0.1 (Insoluble)	Insufficient dielectric strength to break the ionic lattice.

Data derived from homologous structural analysis of N-alkoxyalkylamines and O-ethylhydroxylamine derivatives[3][4].

Experimental Methodologies: The Self-Validating Protocol

To generate empirical solubility data for **ethoxy(propyl)amine hydrochloride**, standard kinetic assays (like solvent-shift methods) are inadequate due to the risk of supersaturation. As an application scientist, I mandate the Isothermal Shake-Flask Method coupled with LC-MS/MS.

This protocol is designed as a self-validating system: it contains internal checkpoints that prevent the reporting of false kinetic data.

Step-by-Step Methodology

Phase 1: Isothermal Equilibration

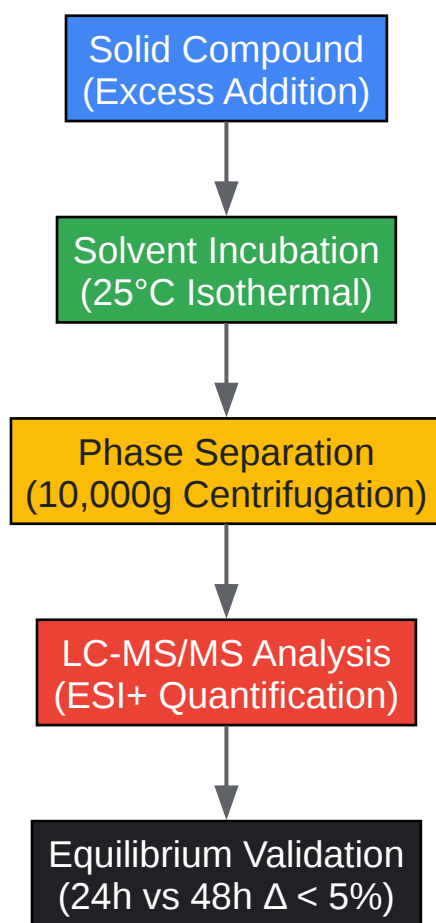
- **Excess Addition:** Weigh approximately 150 mg of **ethoxy(propyl)amine hydrochloride** into a 2 mL amber glass HPLC vial. Causality: Amber glass prevents potential UV-induced radical degradation of the N-O bond.
- **Solvent Introduction:** Add 1.0 mL of the target solvent (e.g., LC-MS grade Water or Ethanol).
- **Isothermal Incubation:** Place the vial in a thermoshaker set strictly to 25.0 ± 0.1 °C at 800 RPM. Causality: Solubility is a highly temperature-dependent thermodynamic parameter governed by the van 't Hoff equation; even a 1 °C fluctuation can drastically alter the saturation point of salts.

Phase 2: Phase Separation 4. **Centrifugation:** After 24 hours, transfer 500 µL of the suspension to a microcentrifuge tube and spin at 10,000 x g for 15 minutes. Causality: Filtration is explicitly avoided. Highly polar alkoxyamines can adsorb onto filter membranes (e.g., nylon or PTFE), artificially lowering the measured solubility. Centrifugation ensures phase separation without surface-area loss.

Phase 3: LC-MS/MS Quantification & Self-Validation 5. **Dilution & Internal Standard:** Dilute the supernatant 1:1000 in mobile phase. Spike with an internal standard (e.g., O-benzylhydroxylamine HCl). Causality: Alkoxyamines lack strong conjugated

-systems, making UV detection unreliable. Electrospray Ionization (ESI+) MS is required. The internal standard corrects for matrix effects and ionization suppression. 6. **The Self-Validation Checkpoint:** Repeat the sampling and analysis at 48 hours.

- **Validation Rule:** If the concentration difference between the 24h and 48h time points is , thermodynamic equilibrium is confirmed. If the difference is , the system is kinetically trapped, and incubation must continue for another 24 hours.



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Caption: Self-validating experimental workflow for thermodynamic solubility determination via LC-MS/MS.

Applications in Advanced Chemical Synthesis

Understanding the solubility of **ethoxy(propyl)amine hydrochloride** unlocks its utility in highly specialized chemical domains:

- Nitroxide-Mediated Polymerization (NMP): Secondary alkoxyamines are the premier dormant species and initiators in NMP[5]. The solubility of **ethoxy(propyl)amine hydrochloride** in polar aprotic solvents (like DMF) allows for homogeneous polymerization reactions, ensuring narrow molecular weight distributions in the synthesized polymers.
- Sterically Hindered Bioconjugation: While primary alkoxyamines are used for standard oxime ligations[1][6], secondary alkoxyamines like ethoxy(propyl)amine can be utilized to

synthesize sterically hindered linkers or nitrones. Its dual solubility in aqueous buffers and organic co-solvents makes it an ideal reagent for modifying hydrophobic payloads in Antibody-Drug Conjugate (ADC) development.

References

- ResearchGate. "Alkoxyamine Hydrochloride Derivatives from Alkyl Bromide and N,N'-Di-tert-butoxycarbonylhydroxylamine [(Boc)₂NOH]". ResearchGate Publications. URL:[[Link](#)]

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